

Unable to Identify Compound "MC-70" in a Biomedical Context

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MC-70

Cat. No.: B1676260

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Initial searches for a compound designated "**MC-70**" within the scope of biomedical research, drug development, or related scientific fields have not yielded relevant results. The predominant identification for "**MC-70**" is a grade of cutback bitumen, a material used in road construction and paving.

Technical data sheets and safety information consistently describe **MC-70** as a medium-curing cutback asphalt, which is a blend of asphalt cement and a petroleum solvent.^{[1][2][3]} This product is utilized in applications such as prime coating for road bases, waterproofing, and in the manufacturing of patching mixtures.^{[2][3][4]} Its specifications are standardized by organizations like ASTM and AASHTO.^{[2][4][5]}

No significant information was found in publicly available scientific literature or chemical databases that links "**MC-70**" to a pharmaceutical compound, a research chemical for drug development, or a subject of study in signaling pathways. It is possible that "**MC-70**" is an internal, pre-publication codename for a compound, a niche product not widely documented, or a typographical error.

Without a definitive identification of "**MC-70**" as a substance relevant to researchers, scientists, and drug development professionals, it is not possible to provide the requested in-depth technical guide on its solubility, stability, experimental protocols, or associated signaling pathways.

To proceed, please provide additional identifying information for the compound of interest, such as:

- The full chemical name (e.g., IUPAC name).
- The chemical class or structure.
- Any associated company, research institution, or publication.
- The therapeutic target or biological pathway of interest.

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References

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